

Curromycin B: A Technical Guide to its Chemical Structure, Stereochemistry, and Biological Activity

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Compound of Interest

Compound Name: *Curromycin B*

Cat. No.: *B15565671*

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Abstract

Curromycin B is a polyketide-derived natural product belonging to the oxazolomycin family of antibiotics. First isolated from a genetically modified strain of *Streptomyces hygroscopicus*, it exhibits notable antibacterial and cytotoxic activities. Structurally, it is characterized by a complex architecture featuring a spiro- β -lactone- γ -lactam core, a polyene chain, and a substituted oxazole moiety. This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and known biological activities of **Curromycin B**, with a focus on quantitative data and detailed experimental methodologies.

Chemical Structure and Properties

Curromycin B is an analog of the more widely studied Curromycin A. The primary structural difference lies at the C-29 position, where the methoxymethyl (-CH₂OCH₃) group of Curromycin A is replaced by a methyl (-CH₃) group in **Curromycin B**.^[1] This seemingly minor modification has a discernible effect on the molecule's spectroscopic properties.

The molecular formula of **Curromycin B** is C₃₇H₅₃N₃O₉, corresponding to a molecular weight of 683.8 g/mol.^[1] Its structure was elucidated primarily through detailed Nuclear Magnetic Resonance (NMR) and Fast Atom Bombardment (FAB) mass spectrometry analyses.^[1]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C37H53N3O9	[1]
Molecular Weight	683.8 g/mol	[1]
Appearance	Yellowish amorphous powder	[1]
Melting Point	106-109 °C	[1]
Specific Rotation	[α] _D +35.0° (c=0.1, MeOH)	[1]
IR (ν_{max} , cm ⁻¹)	3350, 1825, 1690, 1640	[1]
UV (λ_{max} , nm (ϵ))	228 (19,000), 267 (sh, 15,600), 275 (19,000), 285 (sh, 14,400)	[1]
CAS Number	97412-77-6	

Spectroscopic Data

The structural elucidation of **Curromycin B** heavily relied on the comparison of its ¹³C NMR spectrum with that of Curromycin A. The key differences are observed at and around the C-29 position.

Table 1: Comparison of ¹³C NMR Chemical Shifts (δ in ppm) of **Curromycin B** and Curromycin A in CDCl₃.[\[1\]](#)

Carbon No.	Curromycin B	Curromycin A
1	171.5	171.5
2	84.1	86.2
3	173.2	173.5
4	55.4	55.4
5	88.8	88.8
6	40.8	40.8
7	31.9	31.9
8	170.0	170.0
9	31.9	31.9
10	25.1	25.1
11	25.1	25.1
12	129.3	129.5
13	130.8	130.0
14	131.3	131.5
15	41.1	41.1
16	133.9	134.2
17	131.3	131.5
18	130.8	130.0
19	129.3	129.5
20	125.0	125.0
21	142.1	142.1
22	158.5	158.5
23	12.0	12.0

24	28.5	28.5
25	68.8	68.8
26	35.5	35.5
27	84.1	86.2
28	31.9	31.9
29	74.2	79.2
30	17.7	70.7
31	-	59.5
32	17.7	17.7
33	21.8	21.6
34	26.0	26.0
35	17.1	17.1
36	57.2	56.8
37	10.4	10.2
38	26.8	26.5

Note: Some assignments may be interchangeable.

The ^1H NMR spectrum of **Curromycin B** also shows a distinct difference in the signal corresponding to the proton at C-29. In Curromycin A, this proton appears as a triplet at δH 4.75. In **Curromycin B**, this signal is a quartet at δH 4.86, coupled to a new methyl group proton signal at δH 1.80.^[1]

Stereochemistry

The absolute stereochemistry of Curromycin A, and by extension **Curromycin B**, has been a subject of investigation. While the initial reports did not fully define the stereochemistry, subsequent synthetic efforts on related oxazolomycin family members have provided significant insights. The stereochemistry of the spiro- β -lactone- γ -lactam core is a critical feature of this

class of compounds. Through extensive NMR studies (NOESY) on 16-methyloxazolomycin, which shares the C-16 methyl substitution with **Curromycin B**, the configuration at C-16 was determined to be (S). The stereochemistry of the rest of the chiral centers in the core is believed to be identical to that of oxazolomycin A, which has been confirmed through total synthesis.

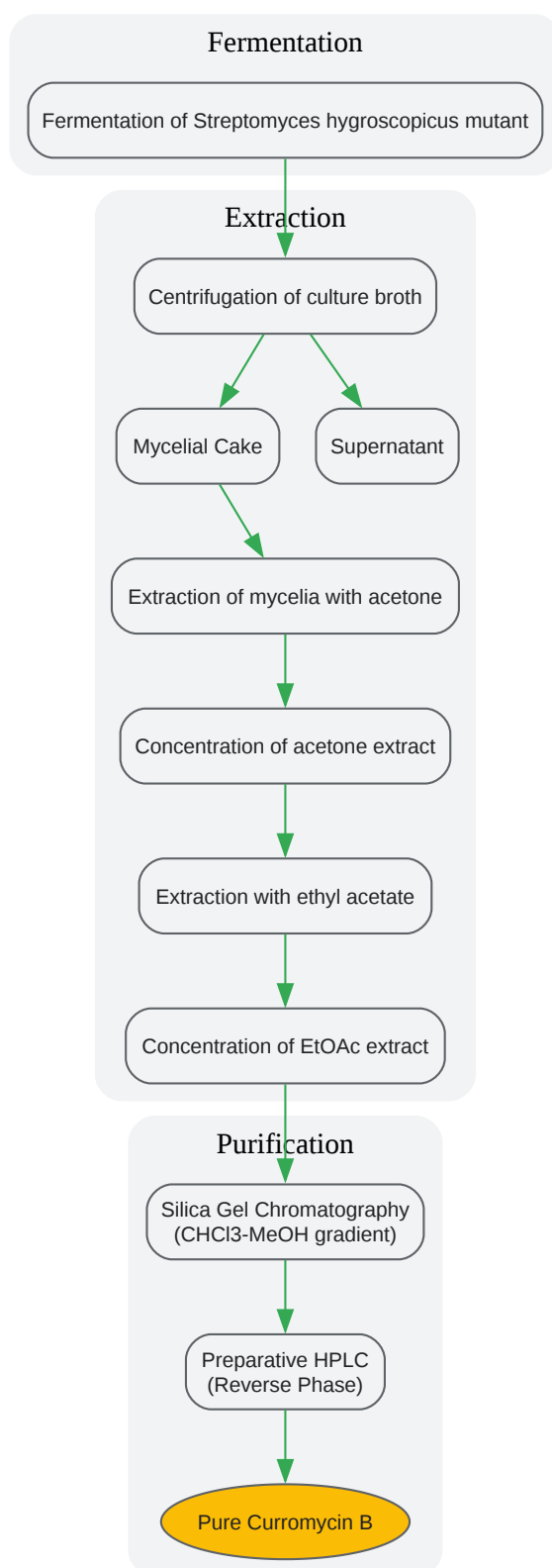
Based on the analysis of related compounds, the proposed absolute stereochemistry of the core of **Curromycin B** is as follows: (2R, 5S, 6S, 7R, 16S). However, it is important to note that a definitive total synthesis of **Curromycin B** confirming all stereocenters has not been reported in the literature.

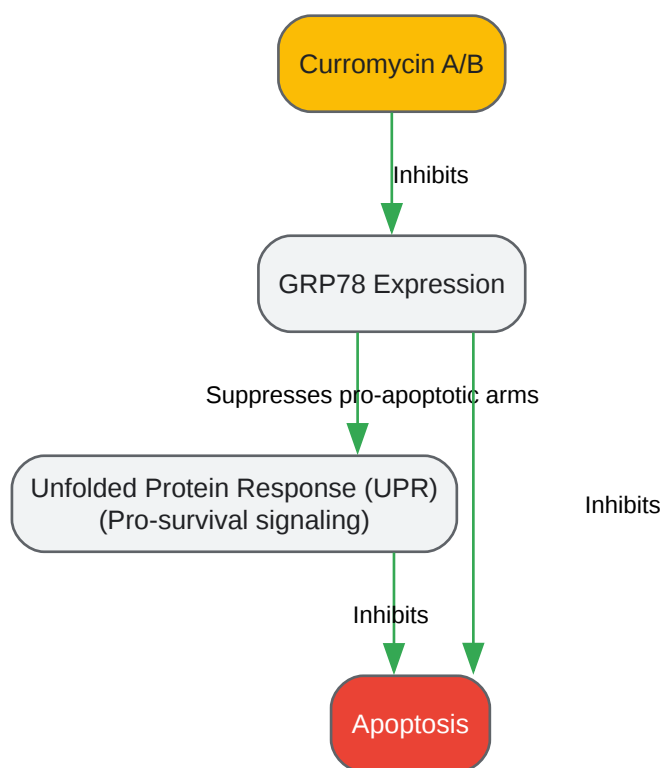
Experimental Protocols

Isolation and Purification of Curromycin B

The following is a generalized protocol based on the reported isolation of **Curromycin B** from a mutant strain of *Streptomyces hygroscopicus*.

Workflow for **Curromycin B** Isolation





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References

- 1. researchgate.net [researchgate.net]
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